

# 2-Acetylbenzaldehyde handling and storage

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## Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

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## Application Notes

**2-Acetylbenzaldehyde** is a versatile compound in organic synthesis and drug development. Its structure features both aldehyde and ketone functional groups on an aromatic ring, making it a valuable building block for constructing complex molecules [1].

## Chemical Property Overview

The table below summarizes the key physical and chemical properties of **2-Acetylbenzaldehyde** that are critical for its handling and application in the laboratory [1] [2].

Property	Value / Description
CAS Number	24257-93-0 [3] [1] [2]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub> [3] [1] [2]
Molecular Weight	148.16 g/mol [3] [1] [2]
Melting Point	39-43 °C (lit.) [2]
Boiling Point	268.8 ± 23.0 °C (Predicted) [2]

Property	Value / Description
Flash Point	>230 °F [2]
Physical Form	Crystalline solid [2]
Storage Temperature	2-8°C [2]
Storage Atmosphere	Stored under nitrogen [2]

## Primary Research Applications

- **Organic Synthesis:** The compound serves as a key intermediate in various condensation reactions, including Aldol, Claisen, and Knoevenagel condensations, due to its two reactive carbonyl groups. This allows for the synthesis of complex molecules for pharmaceuticals, dyes, and polymers [1].
- **Coordination Chemistry:** It can act as a ligand, forming coordination complexes with metal ions. These complexes are studied for their catalytic activity, magnetic properties, and structural characteristics [1].
- **Biochemical Research:** **2-Acetylbenzaldehyde** has been studied for its interactions with biological systems, such as inhibiting certain cytochrome P450 enzymes and binding with proteins, which is relevant for pharmacology and toxicology research [1].

## Experimental Protocols

### Safe Storage and Handling Protocol

**Objective:** To ensure the stability and safe handling of **2-acetylbenzaldehyde** in a laboratory setting.

#### Materials:

- **2-Acetylbenzaldehyde** (CAS 24257-93-0)
- Refrigerator (2-8°C)
- Desiccator (recommended)
- glove box or inert atmosphere chamber (optional, for prolonged manipulation)
- Personal Protective Equipment (PPE): Safety glasses, nitrile gloves, lab coat

**Procedure:****• Storage Conditions:**

- Store the original container in a refrigerator maintained at **2-8°C** [2].
- The material should be **stored under an inert atmosphere**, such as nitrogen, to prevent degradation and oxidation [2].
- For frequently used samples, consider storing smaller amounts in a desiccator inside the refrigerator to protect from moisture.

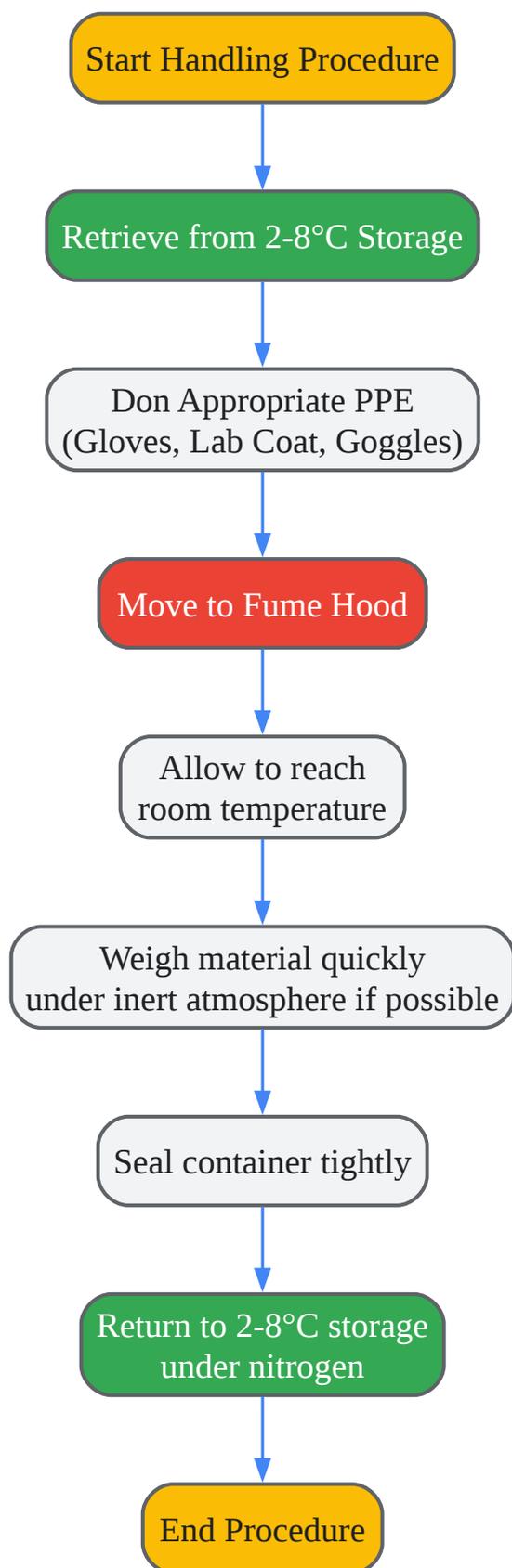
**• Handling:**

- Always handle the compound in a well-ventilated area, such as a fume hood.
- Allow the container to reach ambient temperature before opening to prevent condensation of moisture inside the vial.
- Weigh out material quickly to minimize exposure to air and moisture.

**• Stability and Safety:**

- The compound has a relatively low melting point (39-43°C). Keep it away from heat sources [2].
- Given the reactivity of its aldehyde group, it may cause irritation. Avoid contact with skin, eyes, and clothing.
- The flash point is above 230°F, indicating low flammability under standard lab conditions, but standard precautions against ignition sources should still be observed [2].

The following workflow outlines the key steps for the safe storage and handling of **2-Acetylbenzaldehyde**:



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## Protocol: Synthesis of 2-Acetylbenzaldehyde from 2-Ethynylbenzaldehyde

**Objective:** To provide a detailed synthetic procedure for **2-acetylbenzaldehyde**, adapted from published literature [2].

### Materials:

- 2-Ethynylbenzaldehyde (1 mmol)
- Silver tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (AgBARF) (0.1 mmol, 10 mol%)
- Ethyl acetate (EtOAc)
- Deionized water
- n-Dodecane (internal standard for GC-MS)
- Silica gel for column chromatography
- Solvents for chromatography: hexane, ethyl acetate

### Equipment:

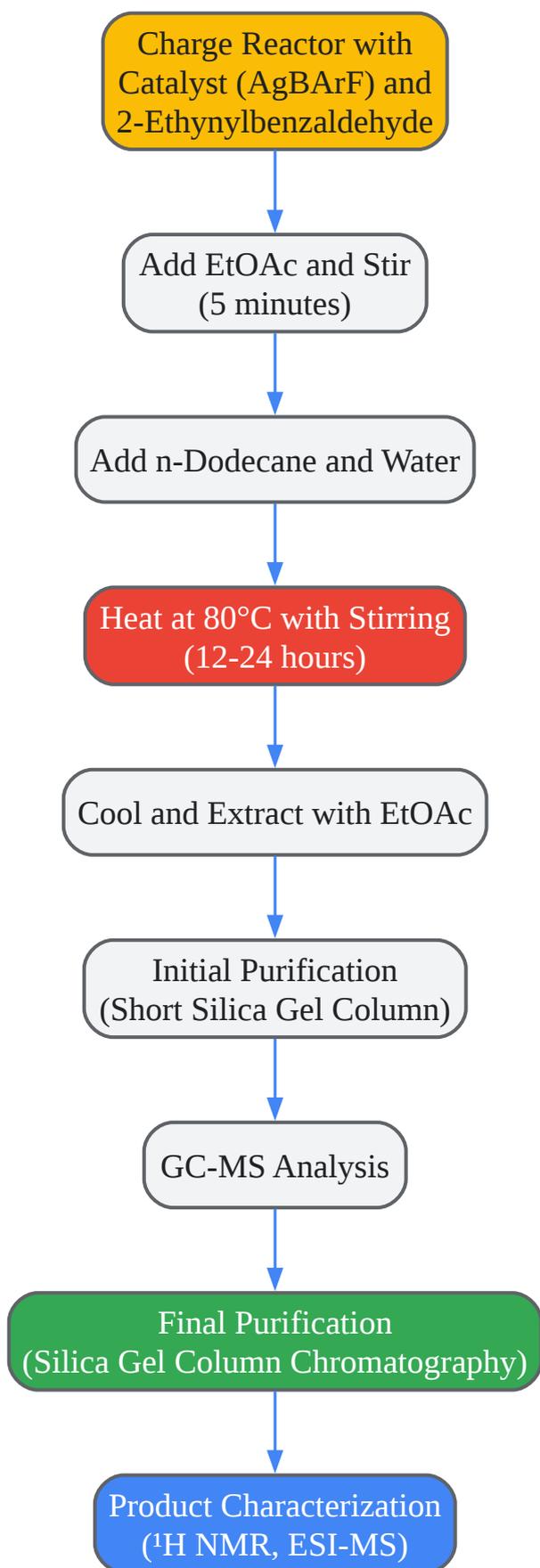
- Long-necked glass reactor
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- GC-MS instrument
- Glassware for extraction and column chromatography
- NMR spectrometer for product characterization

### Procedure:

- **Reaction Setup:** Weigh AgBARF (97.1 mg, 0.1 mmol) and place it in a long-necked glass reactor. Add 2-ethynylbenzaldehyde (1 mmol) to the reactor [2].
- **Catalyst Activation:** Add 10  $\mu$ L of ethyl acetate (EtOAc) to the mixture and stir for 5 minutes [2].
- **Reaction Initiation:** Add n-dodecane (1 mmol, as an internal standard) and 3 mL of deionized water to the reactor. Place the reaction vessel in an oil bath pre-heated to 80°C and stir continuously for 12 to 24 hours [2].
- **Reaction Work-up:**
  - After the reaction is complete, cool the mixture to room temperature.
  - Add 3 mL of ethyl acetate to the reactor and stir for 5 minutes to extract the organic products.
  - Separate the organic phase from the aqueous phase.
- **Purification:**
  - Pass the organic phase through a short silica gel column to remove potential impurities [2].
  - Analyze the crude product by GC-MS.

- Purify the product further using silica gel column chromatography with a hexane/ethyl acetate solvent mixture as the eluent [2].
- **Characterization:** The final purified product should be characterized by ( $^1\text{H}$ ) NMR spectroscopy and ESI-MS to confirm its identity and purity [2].

The synthesis and analysis workflow is summarized below:



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## Critical Considerations for Drug Development

- **Impurity Profile:** The commercial product is often listed as "**2-ACETYL BENZALDEHYDE 95**", indicating a purity of 95% [3] [2]. For sensitive pharmacological applications, further purification and rigorous analytical characterization (e.g., HPLC) are essential.
- **Structural Similarity:** Be mindful of its ortho-substituted structure, which introduces steric hindrance. This can influence its reactivity and biological activity compared to its para-substituted isomer or simpler analogs like acetophenone and benzaldehyde [1].
- **Regulatory Status:** One supplier note states, "According to the laws, regulations and policies related to 'patent products', the sale of this product is prohibited!" [2]. Researchers should verify the intellectual property and regulatory status before developing any commercial drug candidate derived from this compound.

## Conclusion

**2-Acetylbenzaldehyde** is a valuable synthetic intermediate with specific handling and storage requirements to preserve its integrity. Adherence to the outlined protocols for storage, synthesis, and characterization will ensure safe and effective use of this compound in research and drug development projects. Its dual functionality allows for diverse chemical transformations, though its relatively low melting point and sensitivity to air and moisture necessitate careful laboratory practices.

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## References

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